

In-Depth Technical Guide: 4-Iodobenzoic Acid-¹³C₆

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Iodobenzoic Acid-¹³C₆

Cat. No.: B12413673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-Iodobenzoic Acid-¹³C₆, a stable isotope-labeled internal standard crucial for quantitative analytical studies. This document outlines typical quality specifications, detailed experimental protocols for its application, and a visual representation of a standard analytical workflow.

Certificate of Analysis: Typical Data

A certificate of analysis for 4-Iodobenzoic Acid-¹³C₆ provides critical data regarding its identity, purity, and quality. The following tables summarize the quantitative data typically found in such a document.

Table 1: Identity and Chemical Properties

Parameter	Specification
Chemical Name	4-Iodobenzoic Acid- ¹³ C ₆
Molecular Formula	¹³ C ₆ C ₁ H ₅ IO ₂
Molecular Weight	255.06 g/mol
CAS Number	Not available (labeled compound)
Appearance	White to off-white solid

Table 2: Quality and Purity Specifications

Analytical Test	Typical Specification
Chemical Purity (by GC-MS)	≥98%
Isotopic Purity (¹³ C Enrichment)	≥99 atom % ¹³ C
Melting Point	270-273 °C
Solubility	Soluble in DMSO and Methanol
Residual Solvents	Conforms to ICH Q3C
Elemental Analysis (CHN)	Conforms to theoretical values

Experimental Protocols

4-Iodobenzoic Acid-¹³C₆ is primarily utilized as an internal standard in chromatographic and mass spectrometric analyses to ensure the accuracy and precision of quantification. Below are detailed methodologies for its application in LC-MS/MS and GC-MS.

Quantitative Analysis by LC-MS/MS

This protocol describes the use of 4-Iodobenzoic Acid-¹³C₆ as an internal standard for the quantification of an unlabeled analyte in a biological matrix.

2.1.1. Materials and Reagents

- 4-Iodobenzoic Acid- $^{13}\text{C}_6$ (Internal Standard)
- Unlabeled 4-Iodobenzoic Acid (Analyte)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., plasma, urine)

2.1.2. Sample Preparation

- Spiking: Spike a known concentration of 4-Iodobenzoic Acid- $^{13}\text{C}_6$ into all samples, calibration standards, and quality control samples.
- Protein Precipitation: To 100 μL of the spiked sample, add 300 μL of acetonitrile.
- Vortexing: Vortex the mixture for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes.
- Supernatant Transfer: Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

2.1.3. LC-MS/MS Conditions

- LC System: Agilent 1290 Infinity II or equivalent
- Column: ZORBAX RRHD Eclipse Plus C18, 2.1 x 50 mm, 1.8 μm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: 5% B to 95% B over 5 minutes, hold at 95% B for 2 minutes, then return to initial conditions.

- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- MS System: Sciex Triple Quad 6500+ or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Negative
- MRM Transitions:
 - 4-Iodobenzoic Acid: Q1: 246.9 -> Q3: 120.9
 - 4-Iodobenzoic Acid- $^{13}\text{C}_6$: Q1: 253.0 -> Q3: 127.0

Purity Determination by GC-MS

This protocol outlines a method for determining the chemical purity of 4-Iodobenzoic Acid- $^{13}\text{C}_6$.

2.2.1. Derivatization

Due to the low volatility of the carboxylic acid, derivatization is necessary for GC-MS analysis.

- Sample Preparation: Dissolve 1 mg of 4-Iodobenzoic Acid- $^{13}\text{C}_6$ in 1 mL of a suitable solvent (e.g., pyridine).
- Derivatizing Agent: Add 100 μ L of a silylating agent, such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Reaction: Heat the mixture at 70°C for 30 minutes.

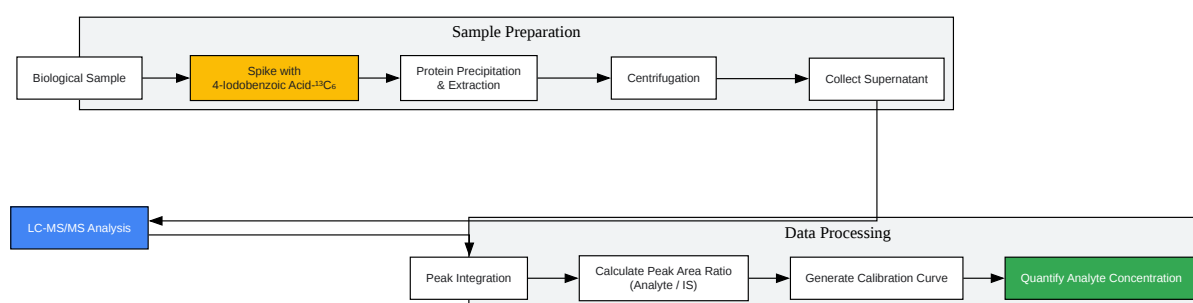
2.2.2. GC-MS Conditions

- GC System: Agilent 8890 GC or equivalent
- Column: HP-5ms, 30 m x 0.25 mm, 0.25 μ m
- Inlet Temperature: 250°C

- Oven Program: Start at 100°C, hold for 1 minute, then ramp to 280°C at 20°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow of 1 mL/min
- MS System: Agilent 5977B MSD or equivalent
- Ionization Mode: Electron Ionization (EI), 70 eV
- Scan Range: m/z 50-550

Visualizing the Analytical Workflow

The following diagram illustrates the general workflow for a quantitative analysis using a stable isotope-labeled internal standard.



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Caption: Workflow for quantitative analysis using an internal standard.

This guide serves as a foundational resource for the application of 4-Iodobenzoic Acid-¹³C₆ in rigorous analytical studies. The provided data and protocols are representative and may

require optimization for specific applications and matrices.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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